

Proper Disposal of Protocatechuic Acid-13C7: A Safety and Operations Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Protocatechuic acid-13C7

Cat. No.: B12384039

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This guide provides essential safety and logistical information for the proper disposal of **Protocatechuic acid-13C7**. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and compliance with waste regulations. As the chemical and hazardous properties of isotopically labeled compounds are generally identical to their unlabeled counterparts, the disposal procedures for **Protocatechuic acid-13C7** follow the guidelines for Protocatechuic acid.

Immediate Safety and Handling

Protocatechuic acid is classified as a hazardous substance. It is known to cause skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335)[1][2][3][4]. Therefore, appropriate personal protective equipment (PPE) must be worn at all times when handling this chemical.

Key Hazard Information:

- Skin Contact: Causes skin irritation[1][2].
- Eye Contact: Causes serious eye irritation[1][2][5].
- Inhalation: May cause respiratory tract irritation[2][3][5].
- Ingestion: May be harmful if swallowed[2][5].

It is not classified as a carcinogen, mutagen, or reproductive toxicant[1][4]. The toxicological properties have not been exhaustively investigated[2].

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe disposal of **Protocatechuic acid-13C7** waste, from initial handling to final disposition.

Step 1: Waste Characterization and Segregation

- **Identify Waste:** All materials contaminated with **Protocatechuic acid-13C7**, including unused product, solutions, contaminated labware (e.g., pipette tips, vials), and personal protective equipment (PPE), must be treated as hazardous waste[1].
- **Segregate Waste:** Do not mix this waste with non-hazardous materials. It should be collected in a dedicated, properly labeled hazardous waste container.

Step 2: Required Personal Protective Equipment (PPE)

Before handling the waste, ensure the following PPE is worn:

- **Eye and Face Protection:** Wear safety glasses with side-shields conforming to EN 166 or NIOSH-approved equivalents[3][5].
- **Hand Protection:** Handle with chemical-resistant gloves (e.g., nitrile rubber). Inspect gloves prior to use and dispose of contaminated gloves in accordance with laboratory practices[3][5].
- **Body Protection:** Wear an impervious lab coat or other protective clothing to prevent skin contact[3][5].
- **Respiratory Protection:** If there is a risk of generating dust, use a NIOSH-approved P95 or P1 particle respirator[3]. Ensure adequate ventilation, such as working in a fume hood, to minimize inhalation exposure[3][5].

Step 3: Spill Management

In the event of a spill, follow these procedures:

- **Ensure Area is Ventilated:** Work in a well-ventilated area or fume hood. Evacuate personnel from the immediate area if necessary[3].
- **Avoid Dust Formation:** Do not use dry sweeping methods that could create dust.
- **Contain and Collect:** Mechanically collect the spilled material (e.g., with a scoop or shovel) and place it into a suitable, sealed container for disposal[1][3].
- **Decontaminate:** Clean the spill area thoroughly.
- **Prevent Environmental Release:** Do not allow the product or contaminated cleaning materials to enter drains or waterways[1][3][5].

Step 4: Containment and Labeling

- **Use Appropriate Containers:** Collect all **Protocatechuic acid-13C7** waste in a chemically compatible, leak-proof container with a secure lid[3].
- **Label Correctly:** The waste container must be clearly labeled as "Hazardous Waste" and include the chemical name ("**Protocatechuic acid-13C7**"), relevant hazard pictograms (e.g., irritant), and the date of accumulation.

Step 5: Storage and Final Disposal

- **Temporary Storage:** Store the sealed waste container in a designated, well-ventilated, and secure area, away from incompatible materials such as strong oxidizing agents and strong bases[6][7].
- **Professional Disposal:** This material and its container must be disposed of as hazardous waste[1]. Arrange for disposal through a licensed professional waste disposal company[5].
- **Regulatory Compliance:** Ensure that all disposal activities comply with local, state, and federal regulations[2][5]. Do not dispose of this chemical down the drain[1].

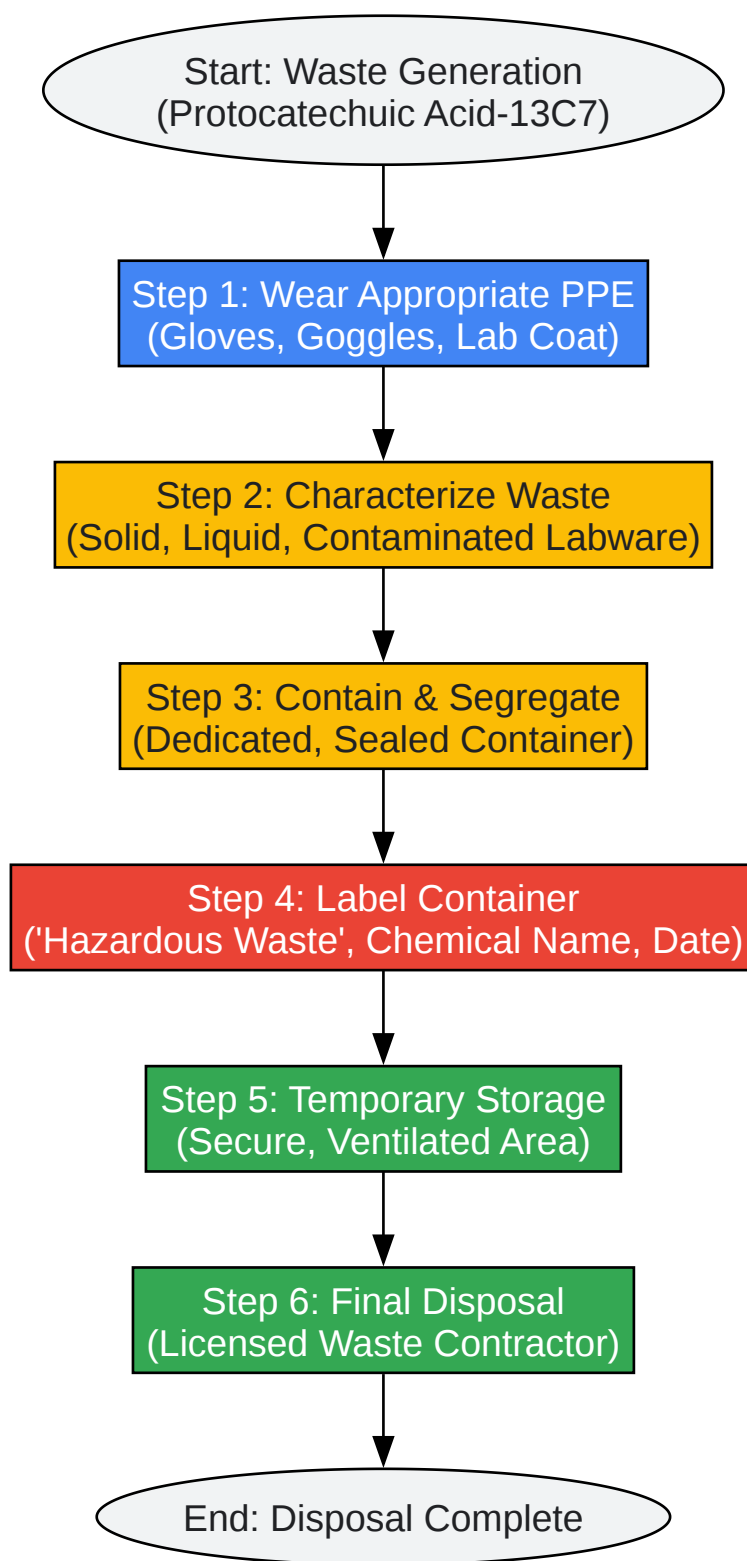
Quantitative Data Summary

The following table summarizes key quantitative data for Protocatechuic acid and its 13C7-labeled variant.

Property	Value	Source(s)
Molecular Formula		
Protocatechuic Acid	C ₇ H ₆ O ₄	[3]
Protocatechuic Acid-13C7	¹³ C ₇ H ₆ O ₄	[8]
Molecular Weight		
Protocatechuic Acid	154.12 g/mol	[3]
Protocatechuic Acid-13C7	161.07 g/mol	[8]
Physical Properties		
Appearance	White to brownish crystalline powder	[6]
Melting Point	197-221 °C (decomposes)	[6][9]
Water Solubility	18,200 mg/L (at 14 °C)	[9]
n-Octanol/Water Partition Coeff. (Log K _{ow})	0.86	[1]

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **Protocatechuic acid-13C7**.



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Caption: Logical workflow for the safe disposal of **Protocatechuic acid-13C7**.

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

Email: info@benchchem.com